

In-Depth Technical Guide: 4-Phthalimidobenzoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(1,3-dihydro-2H-isoindol-2-yl)benzoic acid

Cat. No.: B1331029

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Introduction

4-Phthalimidobenzoic acid, also known by its IUPAC name 4-(1,3-dioxoisoindolin-2-yl)benzoic acid, is a chemical compound with significant potential in various scientific research applications. This document provides a comprehensive overview of its molecular characteristics, synthesis, and known biological interactions, presenting key data in a structured format for ease of reference and comparison.

Core Molecular and Physical Properties

4-Phthalimidobenzoic acid is a derivative of both phthalimide and benzoic acid. Its chemical structure and properties make it a subject of interest in medicinal chemistry and material science.

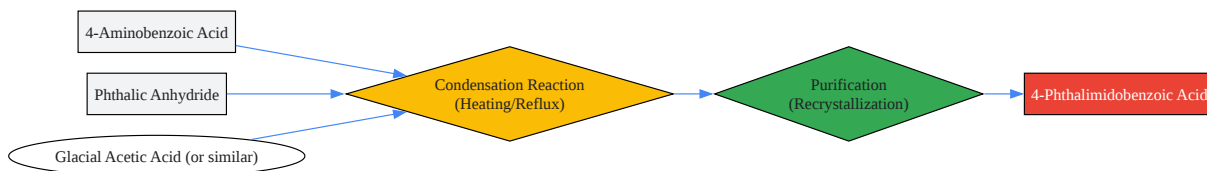
Property	Value	Reference
Molecular Weight	267.24 g/mol	[1]
CAS Number	5383-82-4	
IUPAC Name	4-(1,3-dioxoisindolin-2-yl)benzoic acid	[2]
Molecular Formula	C ₁₅ H ₉ NO ₄	[1]
Melting Point	290-295 °C	[2][3]
Appearance	Yellow solid	[3]
Solubility	Data not available in the searched sources.	

Synthesis and Experimental Protocols

The synthesis of 4-Phthalimidobenzoic acid typically involves the condensation reaction between 4-aminobenzoic acid and phthalic anhydride. While a detailed, step-by-step experimental protocol was not found in the searched literature, a general procedure can be inferred from the synthesis of similar phthalimide derivatives.

General Synthesis Workflow

The logical workflow for the synthesis of 4-Phthalimidobenzoic acid is outlined below. This process involves the reaction of the primary amine group of 4-aminobenzoic acid with the anhydride group of phthalic anhydride to form the imide ring structure.



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A generalized workflow for the synthesis of 4-Phthalimidobenzoic acid.

Biological Activity and Signaling Pathways

4-Phthalimidobenzoic acid has been utilized in a variety of scientific research applications, including molecular biology and biochemistry.[3] It has been employed in studies related to protein-protein interactions, enzymatic reactions, and cellular signaling pathways.[3] However, specific details regarding the signaling pathways modulated by this compound and comprehensive data on its biological activities are not extensively detailed in the currently available literature. The broader class of phthalimides is known for a wide range of biological activities, and derivatives of 4-Phthalimidobenzoic acid have been investigated for their potential as anti-bacterial and anti-fungal agents.[4]

Potential Research Applications

Based on the general understanding of phthalimide derivatives, the potential logical relationships for investigating the biological effects of 4-Phthalimidobenzoic acid are conceptualized in the following diagram.



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A logical workflow for investigating the biological activity of 4-Phthalimidobenzoic acid.

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References

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- 4. 2-, 3-, and 4-(1-Oxo-1H-2,3-dihydroisindol-2-yl)benzoic acids and their corresponding organotin carboxylates: synthesis, characterization, fluorescent, and biological activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: 4-Phthalimidobenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1331029#4-phthalimidobenzoic-acid-molecular-weight>]

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